Ethyl 2-iodopropionate: A Comprehensive Technical Guide for Synthetic Applications

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Compound of Interest

Compound Name:	*Ethyl 2-iodopropionate*
CAS No.:	*31253-08-4*
Cat. No.:	*B1609826*

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Introduction

Ethyl 2-iodopropionate is a versatile halogenated ester that serves as a valuable building block in modern organic synthesis. Its utility is primarily derived from the presence of an iodine atom at the α-position to the carbonyl group, which acts as an excellent leaving group in a variety of nucleophilic substitution reactions. This, combined with the reactivity of the ester moiety, makes it a powerful tool for the construction of complex molecular architectures, particularly in the fields of medicinal chemistry and drug development. This guide provides an in-depth overview of the chemical properties, synthesis, key reactions, and applications of **Ethyl 2-iodopropionate**, with a focus on providing practical, field-proven insights for researchers and drug development professionals.

Chemical Identity and Properties

A clear understanding of the fundamental properties of a reagent is paramount for its effective and safe use in any experimental setting.

CAS Number and Synonyms

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The Chemical Abstracts Service (CAS) has assigned the number 31253-08-4 to **Ethyl 2-iodopropionate**.[1][2] Researchers may encounter this compound under various synonyms in literature and commercial catalogs. A comprehensive list is provided below for ease of identification.

- Ethyl 2-iodopropanoate[1][2]
- 2-Iodopropionic Acid Ethyl Ester[1]
- Propanoic acid, 2-iodo-, ethyl ester
- ethyl DL-2-iodopropionate
- 2-Jod-propionsaeure-aethylester[3]
- 2-YODOPROPIONATO DE ETILO (Spanish)[4]
- 2-IODOPROPIONATE D'ÉTHYLE (French)[4]
- 2-ヨードプロピオン酸エチル (Japanese)[4]

Physicochemical Properties

The physical and chemical properties of **Ethyl 2-iodopropionate** are summarized in the table below. These data are critical for reaction setup, purification, and safety considerations.

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Property	Value	Source(s)
Molecular Formula	$C_5H_9IO_2$	[1][2]
Molecular Weight	228.03 g/mol	[1][2]
Appearance	Light yellow to orange clear liquid	[5]
Boiling Point	79 °C at 28 mmHg (3.7 kPa)	[6]
Density	1.67 g/mL at 20 °C	[6]
Refractive Index (n^{20}/D)	1.50	[7]
Solubility	Soluble in common organic solvents (e.g., ether, ethanol); insoluble in water.	[8]
Sensitivity	Light, air, and heat sensitive.	[7]

Synthesis of **Ethyl 2-iodopropionate**

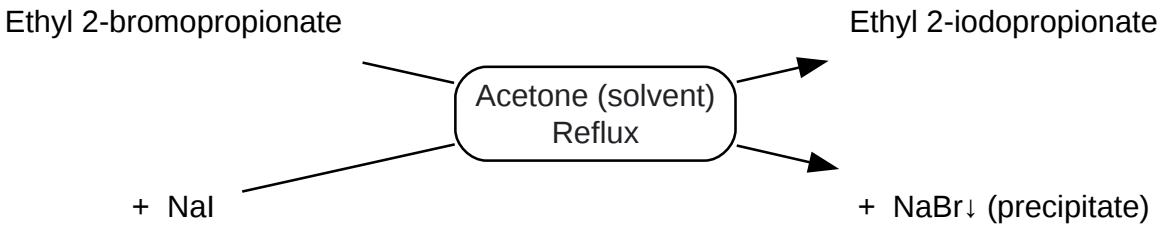
The most common and practical laboratory-scale synthesis of **Ethyl 2-iodopropionate** involves a halide exchange reaction, specifically the Finkelstein reaction. This method is favored due to the ready availability of the corresponding bromo or chloro precursors and the high efficiency of the transformation.

The Finkelstein Reaction: A Protocol for Halide Exchange

The Finkelstein reaction is an S(_N)2 reaction that involves the exchange of one halogen atom for another. The reaction is driven to completion by exploiting the differential solubility of the halide salts in a polar aprotic solvent, typically acetone. Sodium iodide is soluble in acetone, while the resulting sodium bromide or sodium chloride is not, causing it to precipitate and drive the equilibrium towards the desired iodoalkane.[9]

The synthesis of **Ethyl 2-iodopropionate** can be efficiently achieved from its more common and less expensive precursor, Ethyl 2-bromopropionate.

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Caption: Finkelstein reaction for the synthesis of **Ethyl 2-iodopropionate**.

Detailed Experimental Protocol: Synthesis from Ethyl 2-bromopropionate

This protocol is adapted from the classic Finkelstein reaction conditions, optimized for the synthesis of α-halo esters.[9]

Materials:

- Ethyl 2-bromopropionate
- Sodium iodide (NaI), anhydrous
- Acetone, anhydrous
- Diethyl ether
- Saturated aqueous sodium thiosulfate ($Na_2S_2O_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

Equipment:

- Round-bottom flask
- Reflux condenser

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- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add anhydrous sodium iodide (1.5 equivalents relative to the bromoester).
- Solvent and Substrate Addition: Add anhydrous acetone to the flask to create a suspension (approximately 4-5 mL of acetone per gram of sodium iodide). To this stirring suspension, add Ethyl 2-bromopropionate (1.0 equivalent).
- Reaction: Heat the reaction mixture to a gentle reflux using a heating mantle. The reaction is typically complete within 2-4 hours. The progress can be monitored by TLC or GC-MS. The formation of a white precipitate (sodium bromide) is a visual indicator of the reaction's progress.
- Work-up:
  - Cool the reaction mixture to room temperature.
  - Filter the mixture to remove the precipitated sodium bromide. Wash the precipitate with a small amount of acetone.
  - Combine the filtrate and the washings and concentrate the solution using a rotary evaporator to remove the bulk of the acetone.
  - Dilute the residue with diethyl ether and transfer it to a separatory funnel.
  - Wash the organic layer with a saturated aqueous solution of sodium thiosulfate to remove any residual iodine, followed by a wash with brine.
- Purification:

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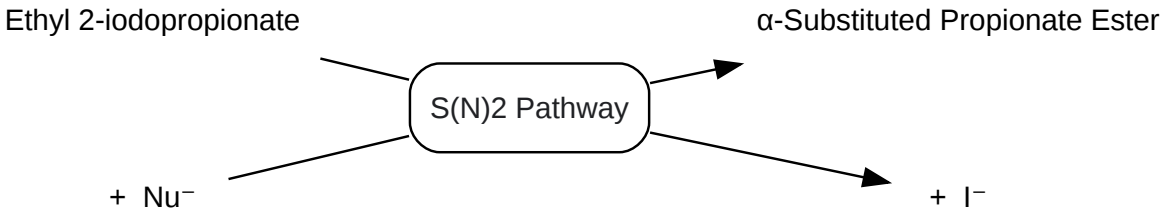
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and concentrate the filtrate using a rotary evaporator.
- The crude **Ethyl 2-iodopropionate** can be purified by vacuum distillation to yield a light-yellow liquid.

Key Reactions and Synthetic Utility

The synthetic power of **Ethyl 2-iodopropionate** stems from its ability to participate in a range of carbon-carbon and carbon-heteroatom bond-forming reactions. The high reactivity of the C-I bond makes it a superior substrate compared to its chloro and bromo analogs in many transformations.

Nucleophilic Substitution Reactions

As a secondary α-halo ester, **Ethyl 2-iodopropionate** readily undergoes S(_N)2 reactions with a variety of nucleophiles. The iodide is an excellent leaving group, facilitating these transformations under mild conditions.



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Caption: General scheme for nucleophilic substitution of **Ethyl 2-iodopropionate**.

Application in the Synthesis of β-Amino Acids: A particularly relevant application for drug development is the synthesis of β-amino acids. These are crucial components of peptidomimetics and various pharmaceuticals, often imparting improved metabolic stability and target selectivity.[2] A common route to α-substituted β-amino esters involves the reaction of an α-halo ester with an amine or an azide, followed by reduction.

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Detailed Experimental Protocol: Synthesis of Ethyl 2-azidopropionate

This protocol is based on established methods for the azidation of α-halo esters, which are precursors to β-amino acids.[4]

Materials:

- **Ethyl 2-iodopropionate**
- Sodium azide (NaN_3)
- Dimethylformamide (DMF), anhydrous
- Diethyl ether
- Deionized water
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Nitrogen or argon inlet
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a dry round-bottom flask under an inert atmosphere (nitrogen or argon), dissolve **Ethyl 2-iodopropionate** (1.0 equivalent) in anhydrous DMF (approximately 5 mL per gram of substrate).

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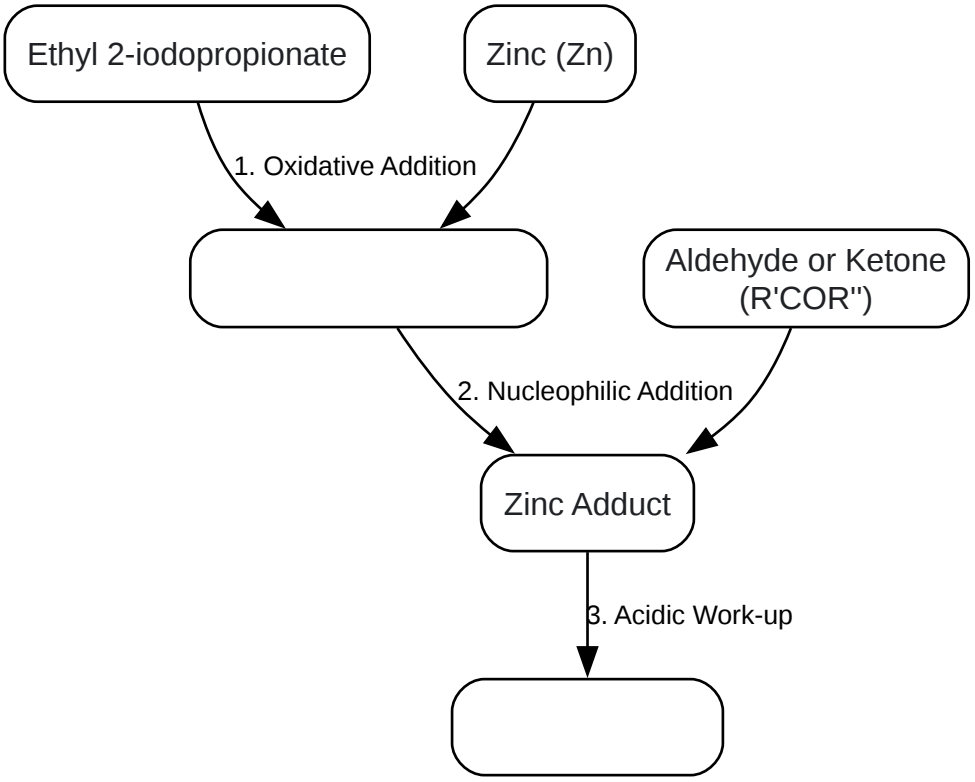
- Reagent Addition: Add sodium azide (1.2 equivalents) to the solution.
- Reaction: Stir the mixture at room temperature. The reaction is typically complete within 12-24 hours. Monitor the reaction progress by TLC or IR spectroscopy (disappearance of the C-I stretch and appearance of the azide stretch at ~2100 cm^{-1}).
- Work-up:
  - Pour the reaction mixture into a separatory funnel containing deionized water.
  - Extract the aqueous layer with diethyl ether (3 x volume of the aqueous layer).
  - Combine the organic layers and wash them with water and then brine to remove the DMF and any unreacted sodium azide.
- Purification:
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate using a rotary evaporator.
  - The resulting Ethyl 2-azidopropionate is often of sufficient purity for subsequent reduction to the corresponding amine. If necessary, it can be purified by column chromatography on silica gel.

Caution: Sodium azide is highly toxic. Handle with appropriate personal protective equipment in a well-ventilated fume hood. Avoid contact with acids, as this can generate highly toxic and explosive hydrazoic acid.

The Reformatsky Reaction

The Reformatsky reaction is a classic carbon-carbon bond-forming reaction that utilizes an organozinc reagent formed from an α-halo ester and zinc metal.[10] This "Reformatsky enolate" is less basic and less reactive than Grignard reagents or lithium enolates, allowing it to react chemoselectively with aldehydes and ketones without attacking the ester functionality.[11] The use of **Ethyl 2-iodopropionate** in this reaction is advantageous as the C-I bond is more readily activated by zinc than C-Br or C-Cl bonds. The reaction yields β-hydroxy esters, which are versatile intermediates in organic synthesis.

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Caption: Workflow of the Reformatsky reaction.

Detailed Experimental Protocol: Reaction with Benzaldehyde

This protocol is adapted from general procedures for the Reformatsky reaction.[12][13]

Materials:

- Zinc dust, activated (e.g., by washing with dilute HCl, water, ethanol, and ether, then drying under vacuum)
- Iodine (a small crystal for activation)
- **Ethyl 2-iodopropionate**
- Benzaldehyde
- Tetrahydrofuran (THF), anhydrous

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- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Diethyl ether
- Brine
- Anhydrous magnesium sulfate ($MgSO_4$)

Equipment:

- Three-necked round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Inert atmosphere setup (nitrogen or argon)

Procedure:

- Zinc Activation and Setup: In a flame-dried, three-necked round-bottom flask under an inert atmosphere, place activated zinc dust (2.0 equivalents). Add a small crystal of iodine. Gently heat the flask with a heat gun until the purple iodine vapor is observed, then allow it to cool. This further activates the zinc surface.
- Reaction Initiation: Add anhydrous THF to the flask. In a separate flask, prepare a solution of **Ethyl 2-iodopropionate** (1.1 equivalents) and benzaldehyde (1.0 equivalent) in anhydrous THF.
- Addition and Reaction: Add a small portion of the substrate solution to the vigorously stirring zinc suspension. The reaction should initiate, often indicated by a gentle reflux and the disappearance of the iodine color. Once initiated, add the remainder of the substrate solution dropwise from the dropping funnel at a rate that maintains a gentle reflux. After the addition

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is complete, continue to heat the mixture at reflux for an additional 30-60 minutes to ensure complete reaction.

- Work-up:
  - Cool the reaction mixture to 0 °C in an ice bath.
  - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
  - Transfer the mixture to a separatory funnel and extract with diethyl ether (3x).
  - Wash the combined organic layers with brine.
- Purification:
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate using a rotary evaporator.
  - The crude β-hydroxy ester can be purified by column chromatography on silica gel.

Applications in Drug Discovery and Development

The structural motifs accessible through reactions of **Ethyl 2-iodopropionate** are prevalent in many active pharmaceutical ingredients (APIs). The ability to introduce a propionate ester backbone with functionality at the α-position is a powerful strategy in medicinal chemistry.

Precursor to Chiral Building Blocks

As demonstrated, **Ethyl 2-iodopropionate** is a key precursor for the synthesis of α-substituted propionates, including α-amino esters. The introduction of chirality at this stage, either through chiral resolution or asymmetric synthesis, provides access to enantiomerically pure building blocks. These chiral β-amino acids are of high value as they are incorporated into peptidomimetics and complex natural product analogues with diverse therapeutic applications.[5] For example, they are key components in the synthesis of β-lactam antibiotics and other pharmacologically active heterocycles.[11][14]

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A Case Study: The Synthesis of Apremilast Intermediates

While direct citation of **Ethyl 2-iodopropionate** in the synthesis of the PDE4 inhibitor Apremilast is not prevalent in readily available literature, the synthesis of its key chiral amine intermediate, (S)-1-(3-ethoxy-4-methoxyphenyl)-2-(methylsulfonyl)ethylamine, often involves precursors structurally analogous to α-halopropionates.[15][16] Several patented synthetic routes utilize intermediates that could, in principle, be derived from or are related to the chemistry of **Ethyl 2-iodopropionate**. For instance, some routes involve the construction of a carbon backbone that mirrors the structure obtained from a Reformatsky-type or nucleophilic addition of a propionate equivalent. The principles of reactivity and the strategic bond disconnections learned from handling **Ethyl 2-iodopropionate** are directly applicable to the challenges encountered in the synthesis of such complex APIs.

The use of α-halo carbonyl compounds is a cornerstone of many industrial syntheses. The choice between iodo, bromo, or chloro analogues is often a balance of reactivity, cost, and availability. While bromo and chloro precursors are more common on an industrial scale due to cost, the higher reactivity of the iodo-compound makes it an excellent choice for laboratory-scale synthesis, process development, and situations where milder reaction conditions are required to preserve sensitive functional groups elsewhere in the molecule.

Safety and Handling

Ethyl 2-iodopropionate is a reactive chemical and should be handled with appropriate care.

- General: Handle in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Hazards: Causes skin and serious eye irritation. It is a combustible liquid.[5]
- Storage: Store in a cool, dark place under an inert atmosphere (e.g., argon or nitrogen). The compound is sensitive to light, air, and heat.[7]
- Disposal: Dispose of in accordance with local, state, and federal regulations for chemical waste.

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Conclusion

Ethyl 2-iodopropionate is a potent and versatile synthetic intermediate with significant applications in organic chemistry, particularly for the synthesis of molecules relevant to drug discovery. Its high reactivity, governed by the excellent leaving group ability of the iodide atom, allows for efficient construction of C-C and C-heteroatom bonds through nucleophilic substitution and Reformatsky reactions. The ability to use this reagent to generate valuable building blocks, such as precursors to β-amino acids, underscores its importance for medicinal chemists and drug development professionals. A thorough understanding of its properties, synthesis, and reactivity, as outlined in this guide, is key to leveraging its full synthetic potential.

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